

Technical Data Sheet: N-Desmethyl Zolmitriptan-d3

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Compound of Interest

Compound Name: N-Desmethyl Zolmitriptan-d3

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For: Researchers, Scientists, and Drug Development Professionals

Subject: Physicochemical Properties of **N-Desmethyl Zolmitriptan-d3**

This document provides key technical information regarding **N-Desmethyl Zolmitriptan-d3**, a deuterated metabolite of Zolmitriptan. The primary focus of this guide is to delineate its fundamental physicochemical properties, specifically its molecular weight and chemical formula.

Core Physicochemical Data

The essential quantitative data for **N-Desmethyl Zolmitriptan-d3** is summarized below. This information is critical for a variety of research and development applications, including analytical method development, metabolic stability assays, and pharmacokinetic studies.

| Parameter | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₁₅ H ₁₆ D ₃ N ₃ O ₂ | [1] [2] [3] [4] [5] [6] |
| Molecular Weight | 276.35 g/mol | [1] [2] [3] [5] [7] |
| CAS Number | 1217623-11-4 | [1] [2] [4] [6] |

Experimental Context: Quantification in Biological Matrices

While specific experimental protocols are highly dependent on the research question, a common application for isotopically labeled standards like **N-Desmethyl Zolmitriptan-d3** is to serve as an internal standard (IS) for the quantification of the unlabeled analyte in biological samples. A generalized workflow for such an experiment is outlined below.

Objective: To determine the concentration of N-Desmethyl Zolmitriptan in a plasma sample using **N-Desmethyl Zolmitriptan-d3** as an internal standard via Liquid Chromatography-Mass Spectrometry (LC-MS).

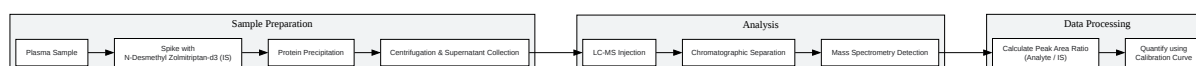
Methodology:

- **Sample Preparation:**
 - Aliquots of plasma samples are spiked with a known concentration of **N-Desmethyl Zolmitriptan-d3** (internal standard).
 - Proteins are precipitated from the plasma, typically using a solvent such as acetonitrile.
 - The samples are centrifuged, and the supernatant is collected for analysis.
- **LC-MS Analysis:**
 - The prepared sample is injected into a high-performance liquid chromatography (HPLC) system.
 - The analyte and internal standard are separated from other matrix components on a suitable analytical column.
 - The separated compounds are then introduced into a mass spectrometer for detection and quantification.
- **Data Analysis:**
 - The peak area ratio of the analyte to the internal standard is calculated.

- A calibration curve, prepared with known concentrations of the analyte and a constant concentration of the internal standard, is used to determine the concentration of the analyte in the unknown samples.

Visualized Workflow: Analyte Quantification

The logical flow of the experimental protocol described above can be represented as follows:



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Caption: Workflow for Bioanalytical Quantification.

It is important to note that N-Desmethyl Zolmitriptan is a metabolite of Zolmitriptan. As such, there are no direct signaling pathways associated with this compound itself; rather, its relevance is in the context of the metabolism and pharmacokinetics of the parent drug, Zolmitriptan.

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- To cite this document: BenchChem. [Technical Data Sheet: N-Desmethyl Zolmitriptan-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563127#molecular-weight-of-n-desmethyl-zolmitriptan-d3]

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